

what is the function of BUR1 in Saccharomyces cerevisiae

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Compound of Interest

Compound Name: *BUR1*

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Core Functions of the Bur1-Bur2 Kinase Complex

BUR1 is an essential gene in *Saccharomyces cerevisiae* that encodes the catalytic subunit of a cyclin-dependent kinase (CDK).[1] It forms a heterodimeric complex with its cyclin partner, Bur2.[2][3] While initially identified for its role in transcription, the **Bur1-Bur2** complex is now understood to be a crucial nexus for coordinating transcription with chromatin modification, DNA repair, and cell cycle progression. The kinase is activated through phosphorylation of a conserved threonine in its T-loop by the CDK-activating kinase, Cak1.[4]

A Central Role in Transcriptional Elongation

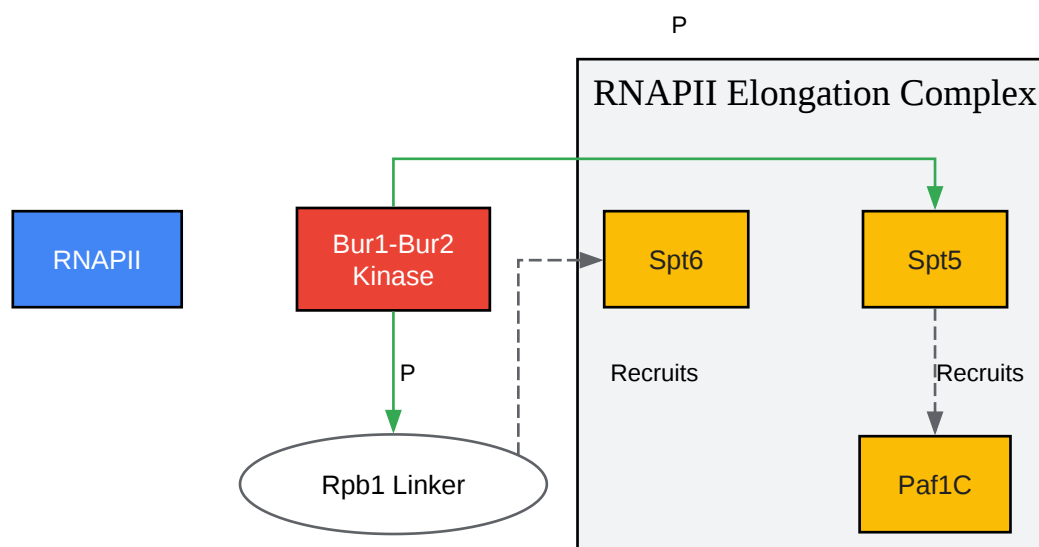
The **Bur1-Bur2** complex is a key component of the RNA Polymerase II (RNAPII) transcription elongation machinery.[2] Chromatin immunoprecipitation (ChIP) experiments have demonstrated that **Bur1** and Bur2 are recruited to actively transcribing genes, where they travel with the elongating polymerase. The complex facilitates efficient elongation through the phosphorylation of several critical factors.

Key substrates of **Bur1** in transcriptional elongation include:

- **Spt5 (DSIF):** **Bur1** is the primary kinase responsible for phosphorylating the C-terminal region (CTR) of Spt5, an essential and highly conserved elongation factor. This

phosphorylation event is critical for the recruitment of the Paf1 complex (Paf1C) to the elongation machinery.

- Rpb1 Linker Region: **Bur1** phosphorylates serine and threonine residues in the flexible linker region of Rpb1, the largest subunit of RNAPII. These phosphorylation marks create a binding site for the tandem SH2 domain of the histone chaperone and elongation factor Spt6, functionally linking it to the elongating polymerase.
- Rpb1 C-Terminal Domain (CTD): While **Bur1** can phosphorylate the heptapeptide repeats of the Rpb1 CTD in vitro, it is not considered the major kinase for Serine 2 (Ser2) or Serine 5 (Ser5) phosphorylation in vivo. That role is primarily fulfilled by Ctk1 (CDK12). However, **Bur1** may contribute to Ser2 phosphorylation at the 5' ends of genes to augment Ctk1's activity.



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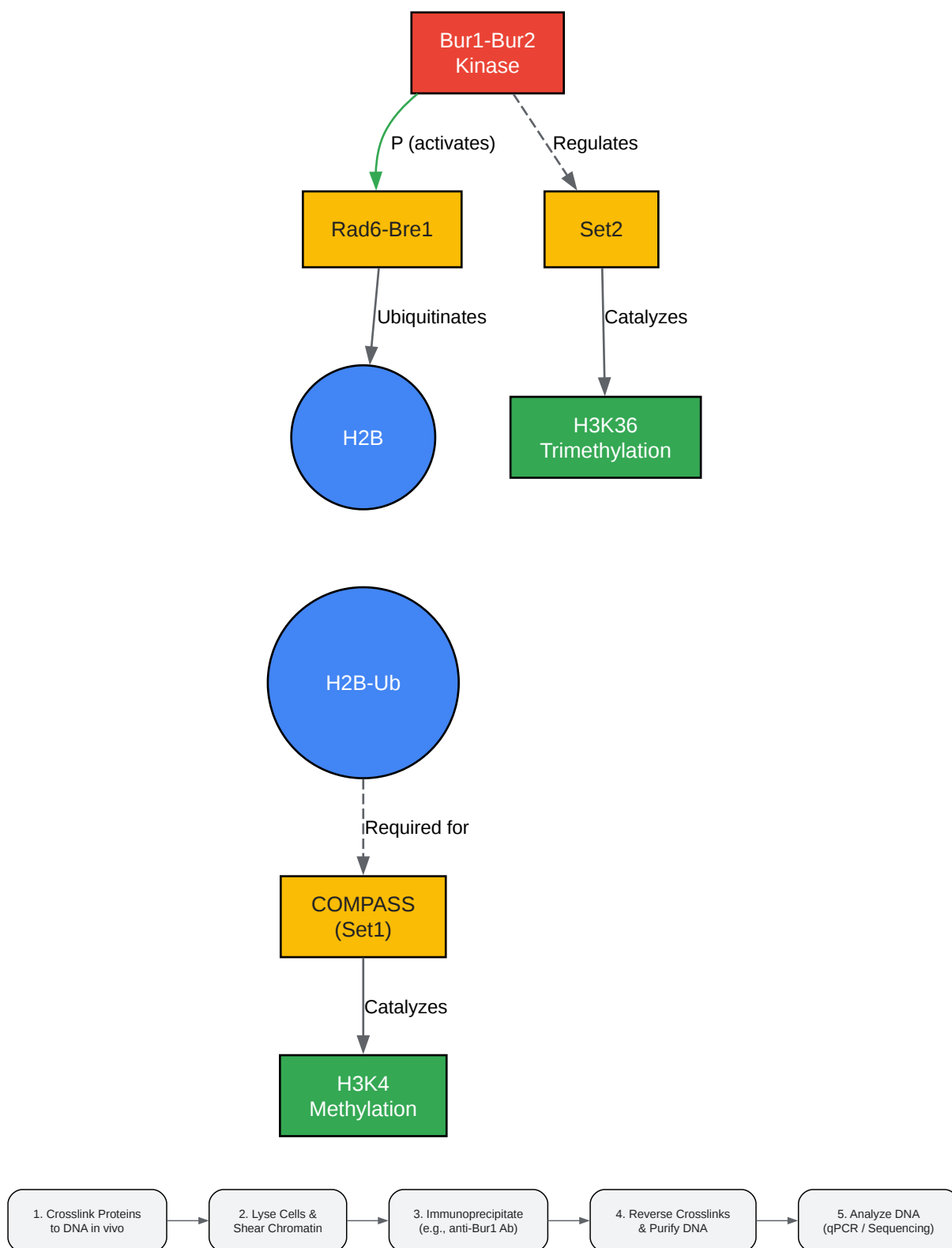
Bur1's role in the RNAPII elongation complex.

Orchestration of Histone Modifications

Bur1 acts as a master regulator of histone modifications during transcription, most notably initiating a cascade that leads to histone H2B monoubiquitination (H2Bub1) and subsequent

histone H3 methylation.

- **H2B Monoubiquitination:** The **Bur1**-Bur2 complex is required for the monoubiquitination of histone H2B at lysine 123 by the Rad6 (E2 ubiquitin-conjugating enzyme) and Bre1 (E3 ubiquitin ligase) complex. **Bur1** directly phosphorylates Rad6 on serine 120, a step that promotes its H2B ubiquitination activity. Furthermore, **Bur1**'s role in recruiting the Paf1 complex is also essential for this process.
- **Trans-Histone Crosstalk:** H2B monoubiquitination is a prerequisite for the subsequent methylation of histone H3 on lysine 4 (H3K4) by the COMPASS complex and lysine 79 (H3K79) by Dot1. By controlling H2Bub1, **Bur1** indirectly regulates these critical "active" chromatin marks.
- **H3K36 Trimethylation:** **Bur1**-Bur2 activity is necessary for the normal pattern of histone H3 lysine 36 trimethylation (H3K36me3) by the methyltransferase Set2. In **bur1** or bur2 mutant strains, H3K36 trimethylation is significantly reduced. This function is linked to transcription elongation, as the increase in H3K36me3 across actively transcribed gene bodies is dependent on **Bur1**.



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References

- 1. The Bur1 cyclin-dependent kinase regulates telomere length in *Saccharomyces cerevisiae* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Regulation of histone modification and cryptic transcription by the Bur1 and Paf1 complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The Bur1 Cyclin-Dependent Protein Kinase Is Required for the Normal Pattern of Histone Methylation by Set2 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Activation of the Bur1-Bur2 cyclin-dependent kinase complex by Cak1 - PubMed [pubmed.ncbi.nlm.nih.gov]
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